

Application Notes and Protocols for NCX 470

Stock Solution Preparation

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Compound of Interest

Compound Name: AL-470

Cat. No.: B15562856

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Based on the comprehensive analysis of available data, it is highly probable that the intended compound of interest is NCX 470, a novel nitric oxide (NO)-donating bimatoprost analog, rather than "AL-470," for which no relevant scientific information was found in the context of drug development. These application notes and protocols are therefore provided for NCX 470.

For the attention of: Researchers, scientists, and drug development professionals.

Introduction

NCX 470 is a promising therapeutic agent for the reduction of intraocular pressure (IOP) in patients with open-angle glaucoma or ocular hypertension.^{[1][2]} As a prodrug, NCX 470 is metabolized in the eye into two active moieties: bimatoprost and a nitric oxide (NO)-donating molecule. This dual-action mechanism provides a potent IOP-lowering effect by targeting two distinct aqueous humor outflow pathways. Bimatoprost, a prostaglandin F2 α analog, enhances uveoscleral outflow, while the released nitric oxide increases conventional outflow through the trabecular meshwork.^{[3][4][5]}

These detailed application notes and protocols provide essential information for the preparation and use of NCX 470 stock solutions in a research setting.

Quantitative Data Summary

The following table summarizes the key quantitative data for NCX 470.

Property	Value	Source
Full Chemical Name	(S,E)-1-((1R,2R,3S,5R)-2-((Z)-7-(ethylamino)-7-oxohept-2-enyl)-3,5-dihydroxycyclopentyl)-5-phenylpent-1-en-3-yl 6-(nitrooxy)hexanoate	[6]
Molecular Formula	C ₃₁ H ₄₆ N ₂ O ₈	MedChemExpress
Molecular Weight	574.71 g/mol	MedChemExpress
Appearance	Oil	MedChemExpress
Solubility in DMSO	≥ 100 mg/mL (≥ 174.00 mM)	MedChemExpress
Recommended Storage of Stock Solution	-20°C for up to 1 month, -80°C for up to 6 months	[3]

Experimental Protocols

Protocol 1: Preparation of a 10 mM NCX 470 Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of NCX 470, suitable for use in various in vitro assays.

Materials:

- NCX 470 (as supplied)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes
- Calibrated pipettes and sterile, filtered pipette tips
- Analytical balance

- Vortex mixer

Procedure:

- **Equilibrate Reagents:** Allow NCX 470 and DMSO to come to room temperature before use.
 - **Weigh NCX 470:** Accurately weigh 5.75 mg of NCX 470 using an analytical balance and transfer it to a sterile amber microcentrifuge tube.
 - **Dissolution:** Add 1 mL of anhydrous DMSO to the tube containing NCX 470.
 - **Mixing:** Securely cap the tube and vortex thoroughly until the oil is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) can be used to aid dissolution if necessary.
 - **Aliquoting and Storage:** Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile amber microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).
- [3]

Protocol 2: General Protocol for In Vitro Cell-Based Assays

This protocol provides a general workflow for utilizing the NCX 470 stock solution in cell-based experiments, such as those involving human trabecular meshwork (HTM) cells.

Materials:

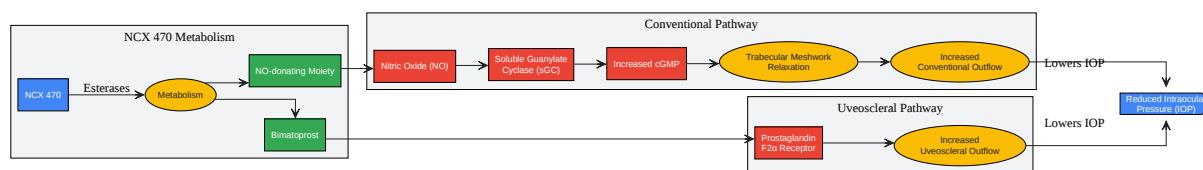
- 10 mM NCX 470 stock solution in DMSO
- Appropriate cell culture medium
- Cultured cells (e.g., primary HTM cells)
- Sterile cell culture plates
- Vehicle control (DMSO)

Procedure:

- **Cell Seeding:** Plate the cells at the desired density in a suitable cell culture plate and allow them to adhere and grow according to the specific assay requirements.
- **Preparation of Working Solutions:**
 - On the day of the experiment, thaw an aliquot of the 10 mM NCX 470 stock solution.
 - Prepare serial dilutions of the stock solution in fresh, pre-warmed cell culture medium to achieve the desired final concentrations for your experiment.
 - Important: Ensure the final concentration of DMSO in the cell culture medium does not exceed a level that is toxic to the cells (typically $\leq 0.1\%$). Prepare a vehicle control containing the same final concentration of DMSO as the highest concentration of NCX 470 being tested.
- **Cell Treatment:**
 - Carefully remove the existing medium from the cells.
 - Add the prepared working solutions of NCX 470 or the vehicle control to the respective wells.
- **Incubation:** Incubate the cells for the predetermined duration of the experiment under standard cell culture conditions (e.g., 37°C, 5% CO₂).
- **Downstream Analysis:** Following incubation, proceed with the specific assay to measure the desired cellular response (e.g., changes in cell morphology, contractility, or gene expression).

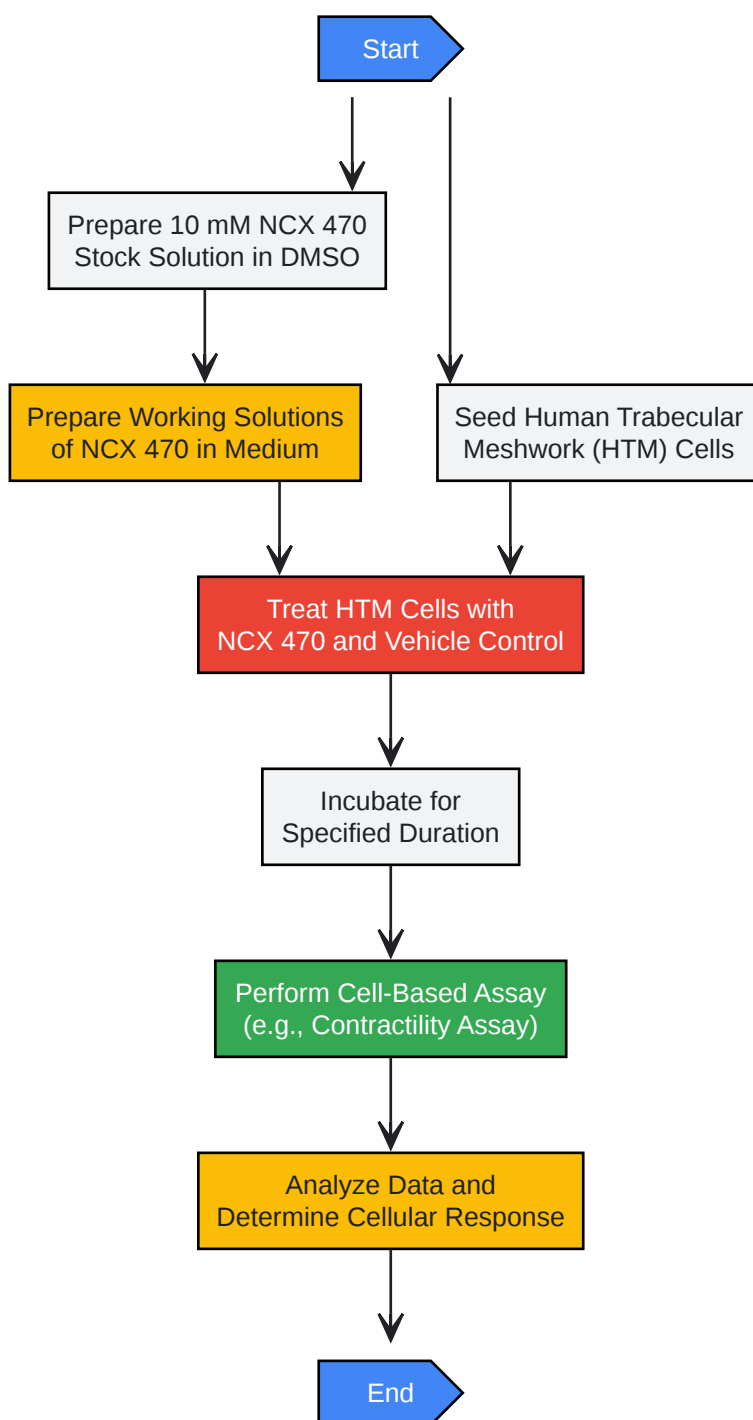
Visualizations

The following diagrams illustrate the signaling pathway of NCX 470 and a typical experimental workflow.



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Caption: Dual signaling pathway of NCX 470.



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Caption: Experimental workflow for in vitro studies.

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